

5-bromo-3-methyl-1H-pyrazolo[3,4-c]pyridine chemical properties

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Compound of Interest

Compound Name: 5-bromo-3-methyl-1H-pyrazolo[3,4-c]pyridine

Cat. No.: B1294027

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An In-depth Technical Guide to **5-bromo-3-methyl-1H-pyrazolo[3,4-c]pyridine**

Introduction

5-bromo-3-methyl-1H-pyrazolo[3,4-c]pyridine is a heterocyclic compound that holds significant interest for researchers in medicinal chemistry and drug development. Its structural similarity to naturally occurring purines makes it a valuable scaffold in fragment-based drug discovery (FBDD).^[1] The pyrazolo[3,4-c]pyridine core is being explored for a variety of therapeutic applications, including the development of anti-inflammatory, anti-viral, and anti-cancer agents, owing to the prevalence of purine-binding pockets in a wide range of cellular proteins.^[1] This document provides a comprehensive overview of the known chemical properties, synthesis, and potential applications of this compound.

Chemical and Physical Properties

The fundamental chemical and physical properties of **5-bromo-3-methyl-1H-pyrazolo[3,4-c]pyridine** are summarized below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
CAS Number	929617-30-1	[2][3][4]
Molecular Formula	C ₇ H ₆ BrN ₃	[3][4][5]
Molecular Weight	212.05 g/mol	[3][5]
Appearance	Off-white solid	[2]
Purity	≥95-97%	[3][4]
Monoisotopic Mass	210.97451 Da	[5]

Spectral Data

Spectroscopic data is essential for the structural elucidation and confirmation of **5-bromo-3-methyl-1H-pyrazolo[3,4-c]pyridine**.

Data Type	Details	Reference
¹ H NMR	(CD ₃ OD-d ₄) δ 8.73 (s, 1H), 7.98 (s, 1H), 2.59 (s, 3H)	[2]
LC/MS	(MH ⁺) = 211.5, 213.7; RT = 1.33 min	[2]
Predicted XlogP	1.9	[5]

Experimental Protocols

Synthesis of 5-bromo-3-methyl-1H-pyrazolo[3,4-c]pyridine

A general and efficient synthetic route has been established for this compound, starting from 1-(2-bromo-5-fluoro-4-pyridinyl)ethanone.[2]

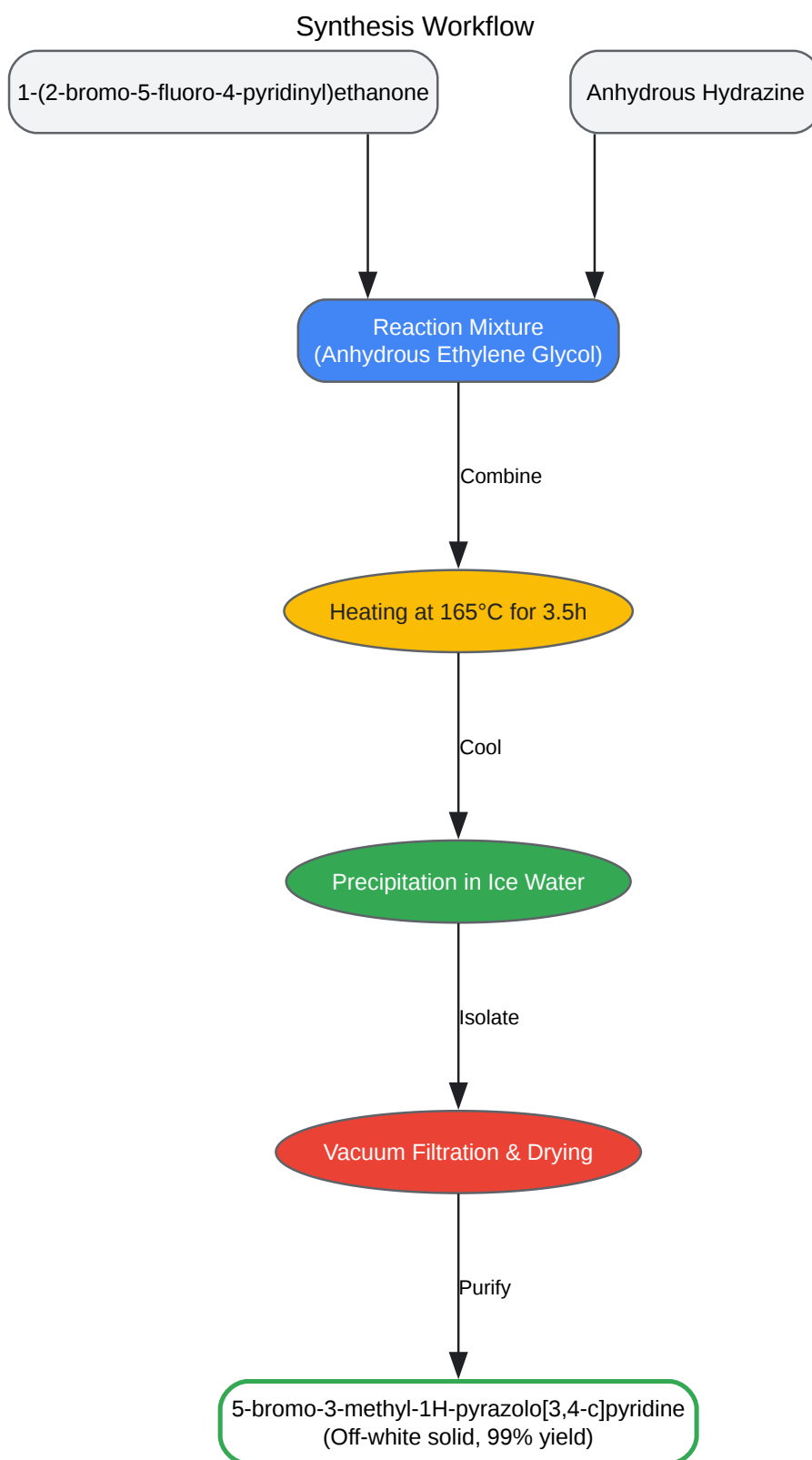
Materials:

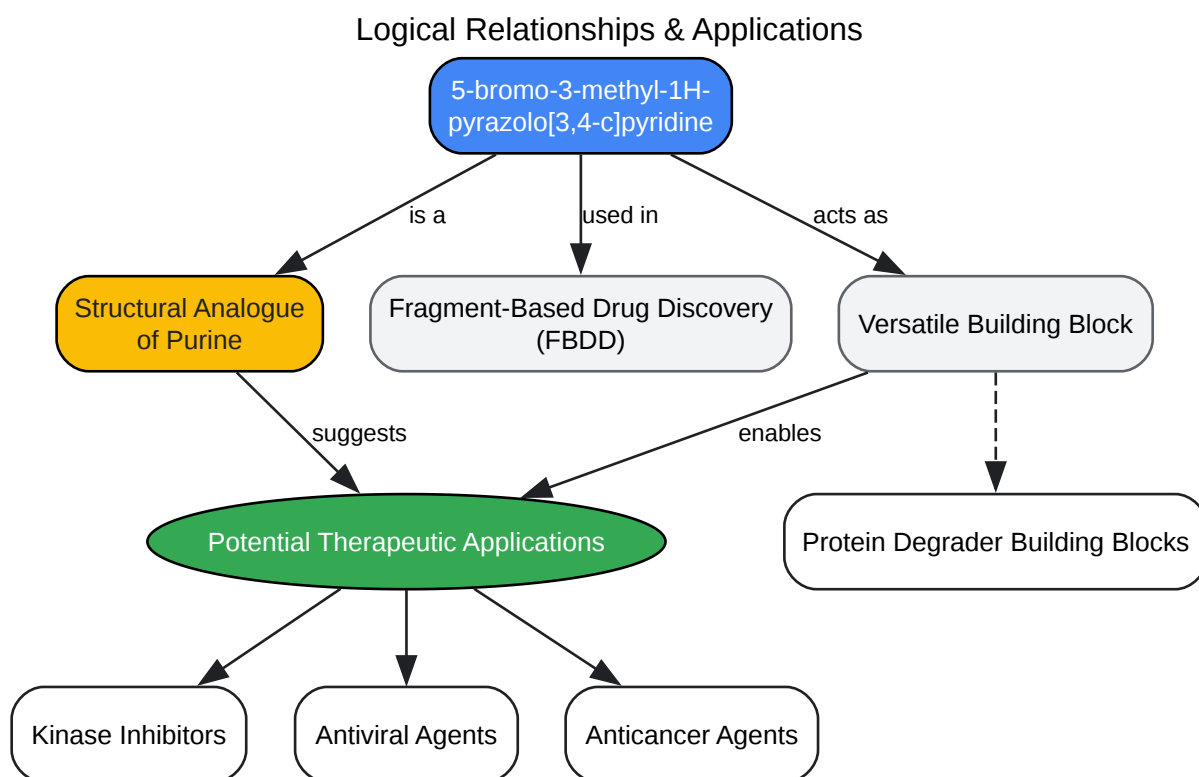
- 1-(2-bromo-5-fluoro-4-pyridinyl)ethanone (37.6 mmol)

- Anhydrous hydrazine (39.5 mmol)
- Anhydrous ethylene glycol (50 mL)
- Ice water

Procedure:

- In a 150 mL pressure flask, dissolve 1-(2-bromo-5-fluoro-4-pyridinyl)ethanone (8.2 g, 37.6 mmol) in 50 mL of anhydrous ethylene glycol.
- Slowly add anhydrous hydrazine (1.24 mL, 39.5 mmol) dropwise to the solution via syringe.
- Seal the flask and heat the resulting light yellow mixture at 165°C with stirring.
- After 3.5 hours, the reaction mixture will turn orange-brown. Remove the flask from the heat source and allow it to cool to room temperature.
- Pour the cooled reaction mixture into a stirred mixture of 300 g of ice water. A solid precipitate will form.
- Continue stirring for 10 minutes, then collect the solid by vacuum filtration.
- Dry the collected solid under vacuum to yield the high-purity, off-white solid product (7.9 g, 99% yield). The product can be used in subsequent reactions without further purification.[2]





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